

All-Inorganic Perovskites: A Comparative Review of Material Stability

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Compound of Interest

Compound Name: Cesium tribromide

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A deep dive into the stability of all-inorganic perovskites, this guide offers a comparative analysis of cesium lead halide (CsPbX_3 , where $\text{X} = \text{Cl}, \text{Br}, \text{I}$) compounds. We present a synthesis of current experimental data on their performance under key environmental stressors—humidity, heat, and light—to inform researchers and material scientists in the field.

All-inorganic perovskites have emerged as a promising class of materials for various optoelectronic applications, including solar cells, LEDs, and photodetectors, owing to their excellent intrinsic thermal stability compared to their hybrid organic-inorganic counterparts.^[1] However, their long-term operational stability remains a critical hurdle for commercialization, with degradation triggered by environmental factors such as moisture, elevated temperatures, and continuous illumination.^[2] Understanding the comparative stability of different halide compositions is crucial for designing robust and durable perovskite-based devices.

Comparative Stability Under Humidity

Moisture is a well-known adversary to the stability of perovskite materials.^[3] The interaction with water can lead to the decomposition of the perovskite crystal structure. Theoretical studies suggest that while CsPbCl_3 and CsPbBr_3 are significantly less sensitive to gaseous water, all CsPbX_3 halides are susceptible to degradation by liquid water.^[3]

Perovskite Composition	Testing Conditions	Stability Metric	Source
CsPbBr ₃ /PMMA composite	Water immersion	Maintained 80% of initial photoluminescence after 3 months	Not specified in snippets
CsPbBr ₃ /carbon-based device	90-95% relative humidity (RH) at room temperature	No decrease in efficiency after over 2500 hours	Not specified in snippets
Chlorinated CsPbI ₃	20-30% RH at 25°C	Retained 94% of initial efficiency after 60 days	Not specified in snippets

Comparative Thermal Stability

All-inorganic perovskites generally exhibit superior thermal stability compared to their hybrid counterparts. However, performance can still vary significantly between different halide compositions. Theoretical calculations indicate that CsPbCl₃ possesses better thermal stability due to its higher binding energy.^[4] Experimental findings show that CsPbBr₃ nanocrystals retain the highest photoluminescence intensity at elevated temperatures.^[5]

Perovskite Composition	Testing Conditions	Stability Metric	Source
CsPbBr ₃	300°C in air	No compositional degradation for 24 hours	[6]
CsPbBr ₃ solar cell	200°C in air	No performance degradation after 12 hours	[6]
CsPbBr ₃ /carbon-based device	100°C in high humidity	Slightly improved power conversion efficiency after 840 hours	Not specified in snippets
CsPbCl ₃ nanocrystals	Heating from 300 K	Sharp drop in photoluminescence	[5]
CsPbBr ₃ nanocrystals	Heating up to 500 K	Retained the highest photoluminescence intensity compared to CsPbCl ₃ and CsPbI ₃	[5]
CsPbI ₃ nanocrystals	Heating from 375 K	Sharp decline in photoluminescence intensity	[5]

Comparative Photostability

Continuous illumination can induce degradation in perovskite materials, a critical factor for light-harvesting and light-emitting devices. The photostability of all-inorganic perovskites is an area of active research, with various strategies being explored to mitigate light-induced degradation.

Perovskite Composition	Testing Conditions	Stability Metric	Source
CsPbBr ₃ nanocrystals	450 nm LED illumination	Retained 31.3% of initial photoluminescence after 1 hour	Not specified in snippets

Experimental Protocols

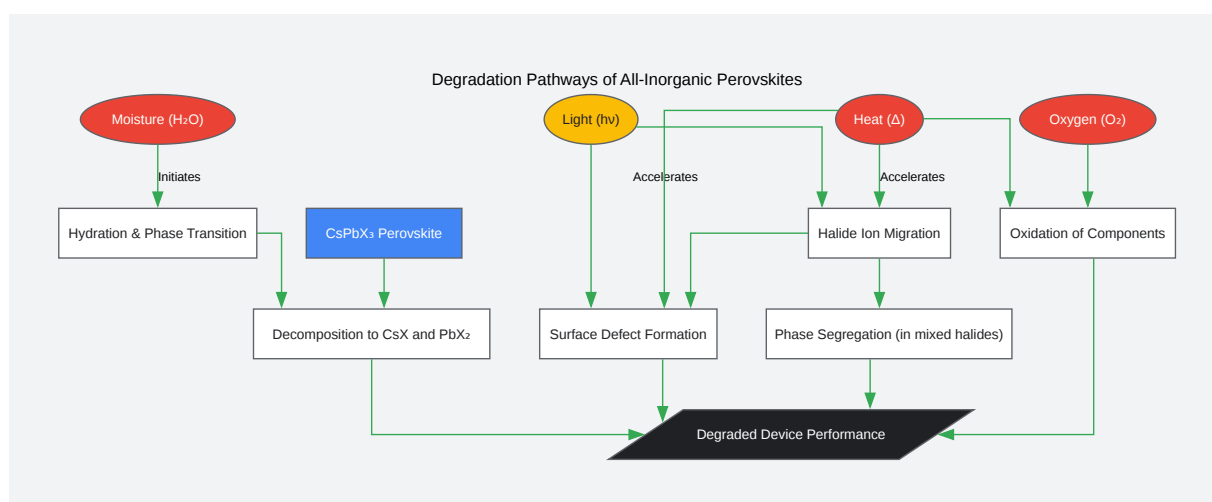
Standardized testing protocols are crucial for the objective comparison of perovskite stability. The International Summit on Organic Photovoltaic Stability (ISOS) has established a set of protocols that are increasingly being adopted for perovskite solar cell stability testing.^{[7][8][9]} These protocols define standardized stress conditions for various factors:

- ISOS-D (Dark Storage): This protocol assesses the material's tolerance to environmental factors like oxygen and moisture in the absence of light.^[8]
- ISOS-L (Light Soaking): This tests the material's stability under continuous illumination, which can accelerate defect and ion migration.^[8]
- ISOS-T (Thermal Cycling): This protocol evaluates the material's resilience to temperature fluctuations, which is critical for outdoor applications.^[8]
- ISOS-LT (Combined Light and Temperature): This protocol simulates more realistic operational conditions by applying both light and thermal stress.^[8]

A typical humidity test involves exposing the perovskite film or device to a controlled humidity environment (e.g., a certain percentage of relative humidity at a specific temperature) and monitoring the changes in its structural, optical, or electrical properties over time. For thermal stability testing, samples are often subjected to prolonged annealing at elevated temperatures in a controlled atmosphere (e.g., in air or an inert gas) or thermal cycling between high and low temperatures. Photostability is typically evaluated by exposing the material to a continuous light source of a specific wavelength and intensity (e.g., 1-sun equivalent) and measuring the degradation of its photoluminescence or device performance over time.

Degradation Pathways of All-Inorganic Perovskites

The degradation of all-inorganic perovskites is a complex process involving multiple pathways that can be triggered by environmental stressors. The following diagram illustrates the key degradation mechanisms.



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Caption: Common degradation pathways in all-inorganic perovskites.

In summary, while all-inorganic perovskites offer significant advantages in thermal stability, their susceptibility to moisture and light-induced degradation remains a key challenge. Current research indicates that CsPbBr₃ generally exhibits superior stability against humidity and thermal stress compared to its chloride and iodide counterparts. However, the lack of standardized comparative studies under identical experimental conditions makes a definitive conclusion challenging. The adoption of standardized testing protocols, such as the ISOS

protocols, is essential for generating comparable data and advancing the development of stable and efficient all-inorganic perovskite devices.

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